

Physical and chemical properties of Cassiaglycoside II.

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Compound of Interest

Compound Name: Cassiaglycoside II

Cat. No.: B13425218

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Cassiaglycoside II: A Technical Whitepaper

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cassiaglycoside II is a naphthol glycoside first isolated from the seeds of *Cassia auriculata*, a plant widely used in traditional Ayurvedic medicine. This document provides a comprehensive overview of the known physical and chemical properties of **Cassiaglycoside II**, along with experimental methodologies for its study. Due to the limited specific research on this compound, some information is inferred from studies on *Cassia auriculata* seed extracts, which contain **Cassiaglycoside II** as a constituent.

Physical and Chemical Properties

Cassiaglycoside II is an orange powder with a defined molecular structure and properties.^[1] The quantitative data available for this compound are summarized in the tables below.

Table 1: General Properties of Cassiaglycoside II

Property	Value	Reference
Molecular Formula	C25H32O14	[1]
Molecular Weight	556.51 g/mol	[2]
CAS Number	2241081-56-9	[2]
Appearance	Orange Powder	[1]
Optical Rotation	Negative	[1]

Table 2: Solubility and Storage of Cassiaglycoside II

Category	Details	Reference
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (In Solvent)	-80°C for up to 1 year	[2]

Table 3: Spectroscopic Data for Cassiaglycoside II

While complete spectral data is not readily available in the public domain, the initial characterization of **Cassiaglycoside II** relied on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).[1]

Spectroscopic Technique	Observed Features	Reference
¹ H-NMR (CD ₃ OD)	Signals corresponding to a methyl group (δ 2.32, 3H, s), an acetyl group (δ 2.62, 3H, s), three aromatic protons (δ 7.04, 1H, d, J=1.5 Hz; δ 6.99, 1H, d, J=1.5 Hz; δ 7.42, 1H, s), and two β-D-glucopyranosyl moieties (δ 5.07, 1H, d, J=7.6 Hz; δ 5.48, 1H, d, J=7.6 Hz).	[1]
¹³ C-NMR (CD ₃ OD)	Data available but not fully detailed in the primary literature.	[1]
FAB-MS	Quasi-molecular ion (M+Na) ⁺ at m/z 579, confirming the molecular formula.	[1]
HR-MS	Consistent with the molecular formula C ₂₅ H ₃₂ O ₁₄ .	[1]

Experimental Protocols

Isolation and Purification of Cassiaglycoside II

A specific, detailed protocol for the isolation of **Cassiaglycoside II** has not been published. However, a general methodology can be inferred from the original isolation paper and standard practices for extracting glycosides from Cassia seeds.[1][3]

1. Extraction:

- The seeds of *Cassia auriculata* are powdered.
- The powdered seeds are extracted with methanol (MeOH) at room temperature.
- The resulting MeOH extract is concentrated under reduced pressure.

2. Partitioning:

- The concentrated MeOH extract is partitioned between n-hexane and water to remove nonpolar compounds.
- The aqueous layer, containing the glycosides, is collected.

3. Chromatographic Purification:

- The aqueous layer is subjected to column chromatography on a macroporous resin (e.g., Diaion HP-20).
- The column is washed with water to remove sugars and other highly polar compounds.
- The glycosides are eluted with a stepwise gradient of methanol in water.
- Fractions containing **Cassiaglycoside II** are identified by thin-layer chromatography (TLC).
- Further purification is achieved by repeated column chromatography on silica gel and octadecylsilyl (ODS) silica gel.
- Final purification can be performed using high-performance liquid chromatography (HPLC).

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Fractionation [label="Fraction Collection (TLC analysis)"];  
Purification [label="Silica Gel & ODS Chromatography"];  
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-> AqueousLayer; AqueousLayer -> ColumnChromatography;  
ColumnChromatography -> Fractionation; Fractionation -> Purification;  
Purification -> FinalPurification; FinalPurification ->  
CassiaglycosideII; }
```

Caption: Generalized workflow for the isolation of **Cassiaglycoside II**.

Acid Hydrolysis for Sugar Identification

- A sample of purified **Cassiaglycoside II** is heated with a dilute acid (e.g., 1 M HCl).

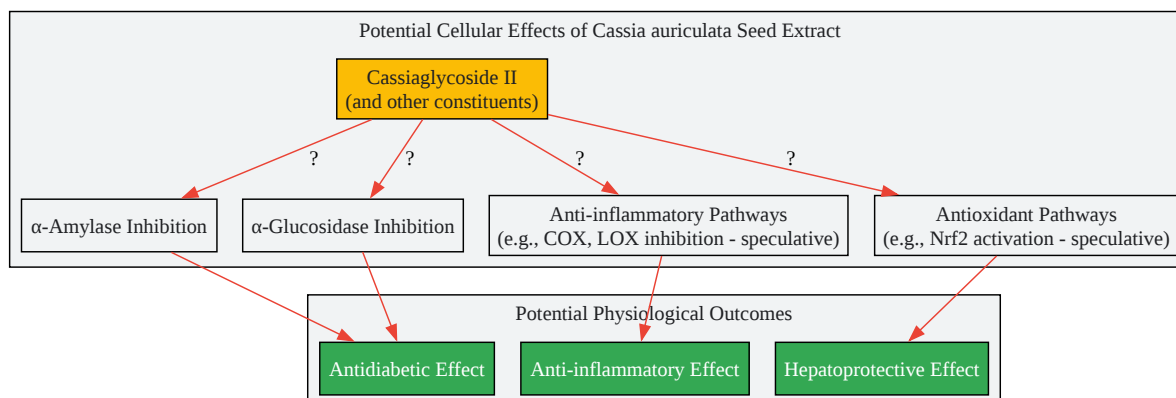
- The reaction mixture is neutralized.
- The liberated sugars are identified by comparison with authentic standards using a suitable analytical method, such as HPLC with an optical rotation detector.[\[1\]](#)

Biological Activity and Signaling Pathways

Direct studies on the biological activity of isolated **Cassiaglycoside II** are limited. However, extracts from the seeds of *Cassia auriculata*, which contain **Cassiaglycoside II**, have demonstrated several pharmacological effects. It is plausible that **Cassiaglycoside II** contributes to these observed activities.

- **Antidiabetic Activity:** Ethanolic extracts of *Cassia auriculata* seeds have shown to inhibit α -amylase and α -glucosidase, enzymes involved in carbohydrate digestion.[\[4\]](#)[\[5\]](#) This suggests a potential role in managing postprandial hyperglycemia. Studies on alloxan-induced diabetic rats also demonstrated significant antidiabetic activity of seed extracts.[\[6\]](#)[\[7\]](#)
- **Anti-inflammatory Activity:** Extracts from various parts of *Cassia auriculata*, including the flowers and leaves, have exhibited anti-inflammatory properties in animal models.[\[8\]](#)[\[9\]](#)[\[10\]](#) [\[11\]](#) This activity is often attributed to the presence of flavonoids and other polyphenolic compounds.
- **Hepatoprotective Activity:** Root extracts of *Cassia auriculata* have shown protective effects against drug- and alcohol-induced liver damage in animal studies.[\[12\]](#)[\[13\]](#) This hepatoprotective potential is linked to the antioxidant properties of the plant's constituents. [\[14\]](#)

The specific signaling pathways modulated by **Cassiaglycoside II** have not yet been elucidated. Future research is needed to investigate the molecular mechanisms underlying the potential therapeutic effects of this compound. Based on the activities of the plant extract, potential (but unconfirmed) pathways that could be affected are illustrated below.



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Caption: Postulated biological activities based on *Cassia auriculata* seed extracts.

Conclusion

Cassiaglycoside II is a structurally characterized natural product from *Cassia auriculata* seeds. While its physical and chemical properties are partially documented, further research is required to fully elucidate its spectroscopic characteristics, particularly detailed NMR and mass spectrometry fragmentation data. Moreover, dedicated studies are needed to confirm its specific biological activities and to identify the signaling pathways through which it exerts its effects. The existing data on *Cassia auriculata* seed extracts suggest that **Cassiaglycoside II** may hold therapeutic potential, particularly in the areas of diabetes, inflammation, and liver protection, making it a promising candidate for further investigation in drug discovery and development.

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